

Sumanirole Maleate: A Technical Guide for Preclinical Parkinson's Disease Research

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Compound of Interest

Compound Name: Sumanirole maleate

Cat. No.: B1662219

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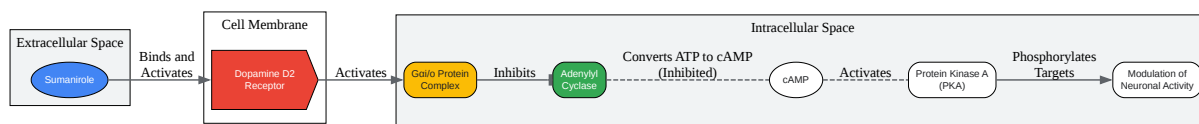
For Researchers, Scientists, and Drug Development Professionals

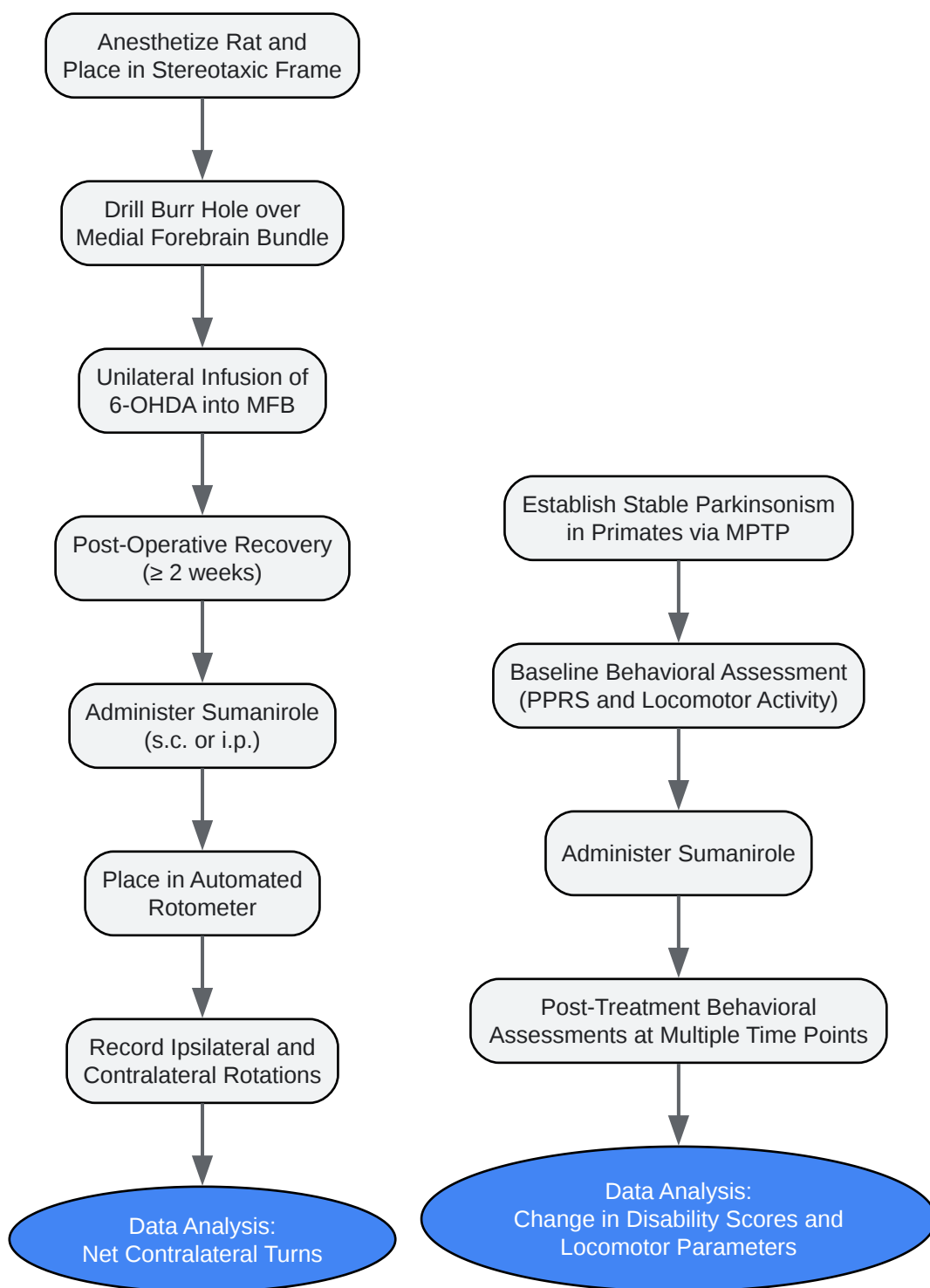
This in-depth technical guide provides a comprehensive overview of **Sumanirole maleate**, a selective dopamine D2 receptor agonist, and its application in animal models of Parkinson's disease. This document details the compound's mechanism of action, summarizes key quantitative data from preclinical studies, and provides detailed experimental protocols for its evaluation.

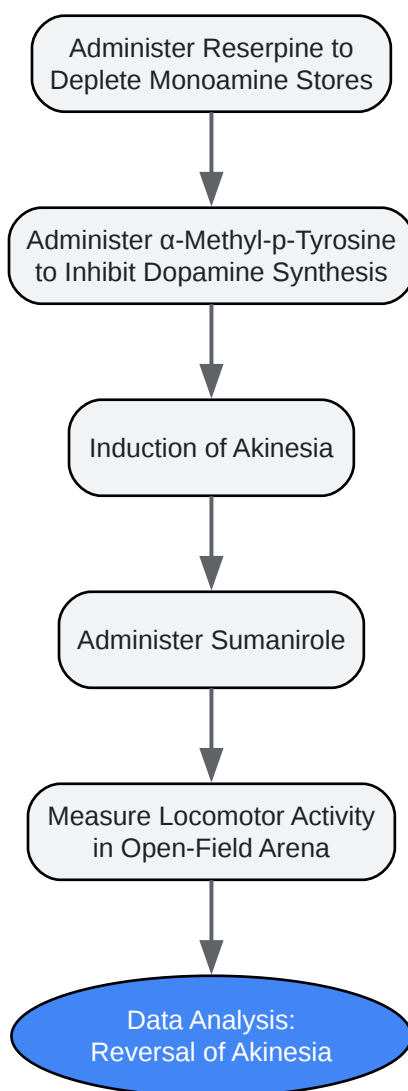
Core Concepts: Mechanism of Action and Signaling Pathway

Sumanirole is a potent and highly selective full agonist for the dopamine D2 receptor subtype. [1] Its therapeutic potential in Parkinson's disease stems from its ability to mimic the action of dopamine in the brain, thereby compensating for the loss of dopaminergic neurons in the substantia nigra.

Dopamine D2 receptors are G protein-coupled receptors (GPCRs) that, upon activation, couple to G*ai*/o proteins. This initiates a signaling cascade that primarily involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. The reduction in cAMP subsequently modulates the activity of protein kinase A (PKA) and downstream signaling pathways, ultimately influencing neuronal excitability and gene expression.







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References

- 1. Sumanrole, a highly dopamine D2-selective receptor agonist: in vitro and in vivo pharmacological characterization and efficacy in animal models of Parkinson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]

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